

Technical Guide: 4-Fluoro-3-(trifluoroacetyl)benzonitrile

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoroacetyl)benzonitrile

CAS No.: 617706-17-9

Cat. No.: B13954176

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Content Type: Technical Whitepaper & Protocol Guide Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

Executive Summary

4-Fluoro-3-(trifluoroacetyl)benzonitrile is a high-value electrophilic intermediate used primarily to access 3-(trifluoromethyl)-1H-indazoles and quinolines. Its structure combines three distinct reactivity handles:^[1]

- Trifluoroacetyl Group (-COCF₃): A highly reactive, electron-deficient ketone prone to condensation and hydration.
- Fluoro Group (C4-F): Activated for Nucleophilic Aromatic Substitution () due to the ortho-trifluoroacetyl and para-cyano electron-withdrawing groups.
- Nitrile Group (C1-CN): A stable handle for further transformations (e.g., hydrolysis to amides/acids or reduction to amines).

This compound is rarely isolated as a shelf-stable commodity due to its reactivity; it is typically generated in situ or used immediately in cascade cyclizations.

Physicochemical Profile

Note: As a specialized intermediate, values below are derived from chem-informatics consensus for the free base.

Property	Value	Notes
IUPAC Name	4-Fluoro-3-(2,2,2-trifluoroacetyl)benzonitrile	
Molecular Formula		
Molecular Weight	217.12 g/mol	
Predicted LogP	2.4 - 2.8	Lipophilic, cell-permeable scaffold
Physical State	Pale yellow oil or low-melting solid	Hygroscopic; forms gem-diols in air
Boiling Point	~240°C (Predicted)	Decomposes at high T
Precursor CAS	133059-44-6	(4-Fluoro-3-bromobenzonitrile)
Target Scaffold	3-(Trifluoromethyl)-1H-indazole	Key pharmacophore

Synthetic Pathways & Production

The most reliable synthesis utilizes Halogen-Metal Exchange on commercially available 4-Fluoro-3-bromobenzonitrile, followed by electrophilic trapping with a trifluoroacetyl source.

Route A: The Magnesiate/Lithium Exchange (Knochel-Type)

This method prevents the "scrambling" of the sensitive nitrile group and ensures regioselectivity.

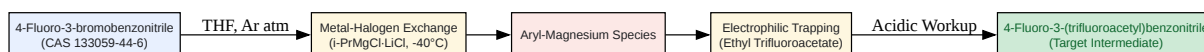
Reagents:

- Substrate: 4-Fluoro-3-bromobenzonitrile (CAS 133059-44-6)[2]
- Exchange Reagent:
 - PrMgCl·LiCl (Turbo Grignard) or
 - BuLi (at -78°C)
- Electrophile: Ethyl trifluoroacetate or Trifluoroacetic anhydride (TFAA)

Protocol Logic:

- Activation: The bromine at C3 is exchanged for Mg/Li. The adjacent Fluorine (C4) and Nitrile (C1) direct the metallation but also risk benzyne formation if temperatures rise.
- Acylation: The metallated species attacks the carbonyl of ethyl trifluoroacetate.
- Quench: Acidic workup yields the ketone. Note: The product exists in equilibrium with its hydrate in aqueous media.

Visualization: Synthetic Workflow



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Figure 1: Synthesis of **4-Fluoro-3-(trifluoroacetyl)benzonitrile** via Turbo Grignard exchange.

Key Application: Synthesis of 3-(Trifluoromethyl)indazoles

The primary utility of this intermediate is the rapid construction of 5-cyano-3-(trifluoromethyl)-1H-indazole. This scaffold is ubiquitous in kinase inhibitors (e.g., VEGFR,

PDGFR inhibitors) due to the metabolic stability of the group and the H-bond donor capability of the indazole NH.

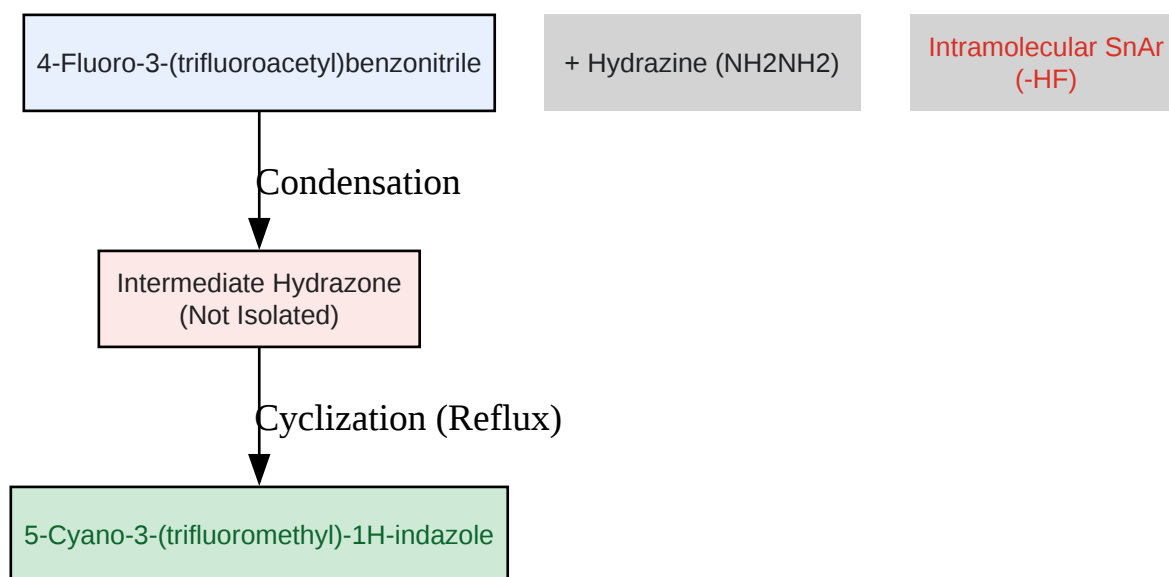
Mechanism: Cascade Cyclization

- Condensation: Hydrazine () attacks the trifluoroacetyl ketone to form a hydrazone.
- Cyclization: The distal nitrogen of the hydrazone attacks the C4-position, displacing the fluorine atom. This step is facilitated by the strong electron-withdrawing nature of the nitrile and trifluoromethyl groups.

Experimental Protocol: Indazole Formation

- Step 1: Dissolve **4-Fluoro-3-(trifluoroacetyl)benzonitrile** (1.0 eq) in Ethanol or THF.
- Step 2: Cool to 0°C. Add Hydrazine monohydrate (1.2 eq) dropwise.
- Step 3: Allow to warm to RT. If cyclization is slow, heat to reflux for 2 hours.
- Step 4: Pour into water. The indazole product typically precipitates as a solid. Filtration yields 5-cyano-3-(trifluoromethyl)-1H-indazole.

Visualization: Reaction Mechanism



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Figure 2: Cascade cyclization mechanism converting the intermediate into the bioactive indazole scaffold.[3]

Safety & Handling (E-E-A-T)

Warning: This compound contains a reactive fluorinated ketone and a nitrile. Strict adherence to safety protocols is required.

- **Hydrolysis Risk:** Trifluoroacetyl groups are highly electrophilic. Exposure to atmospheric moisture can form the gem-diol hydrate. Store under inert gas (Argon/Nitrogen) at -20°C.
- **HF Generation:** In the presence of strong nucleophiles or during the indazole cyclization, Fluoride ions () are released. In acidic media, this generates Hydrofluoric Acid (HF).
 - **Protocol:** Always use plastic/polypropylene labware if possible, or quench reactions with Calcium Carbonate () or Calcium Chloride () to precipitate fluoride as .
- **Toxicity:** Nitriles are toxic by ingestion/inhalation. The trifluoroacetyl moiety is a potent acylating agent and may cause severe skin/eye irritation.

References & Authoritative Sources

- Knochel, P., et al. "Functionalization of heterocyclic compounds using polyfunctional magnesium and zinc reagents." Handbook of Functionalized Organometallics.
- Lier, F., et al. "Pyrazoles and Indazoles." Science of Synthesis: Houben-Weyl Methods of Molecular Transformations.
- PubChem Compound Summary. "4-Fluoro-3-bromobenzonitrile (Precursor)."

- Sigma-Aldrich Safety Data. "Safety Data Sheet for Fluorinated Benzonitriles."
- Patent Literature. "Process for preparation of indazole derivatives." WO2012058134A1.

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Sources

- [1. caribjscitech.com](http://1.caribjscitech.com) [caribjscitech.com]
- [2. China 4 Fluoro 3 trifluoromethyl benzonitrile Manufacturers Factory Suppliers](#) [tslpharm.com]
- [3. CN101337911A - Method for preparing 3-fluor-4-trifluoromethylbenzonitrile - Google Patents](#) [patents.google.com]
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